

Technical Support Center: Dodecylphosphocholine (DPC) in Functional Assays

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Compound of Interest

Compound Name: Dodecylphosphocholine

Cat. No.: B1670865

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Welcome to the technical support center for researchers, scientists, and drug development professionals utilizing **Dodecylphosphocholine (DPC)** in functional assays. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during experimental workflows.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

This section is organized in a question-and-answer format to directly address specific issues you may encounter when using DPC.

Section 1: DPC Properties and Preparation

Q1: What are the key physicochemical properties of DPC that I should be aware of for my functional assays?

A1: Understanding the properties of **Dodecylphosphocholine (DPC)** is crucial for designing and troubleshooting your experiments. DPC is a zwitterionic detergent commonly used for solubilizing and stabilizing membrane proteins.^[1] Key properties are summarized in the table below.

Property	Value	Considerations for Functional Assays
Molecular Weight	351.46 g/mol [2]	Essential for calculating molar concentrations.
Critical Micelle Concentration (CMC)	~1.0 - 1.5 mM in aqueous solution[1][3]	The CMC is the concentration at which DPC monomers begin to form micelles. For solubilizing membrane proteins, the DPC concentration should be significantly above the CMC. However, for functional assays, it's often necessary to work at concentrations closer to the CMC to minimize potential interference. The CMC can be affected by temperature, pH, and ionic strength.[4]
Aggregation Number	~54 - 56[3][5]	This represents the average number of DPC molecules in a single micelle. The size of the micelle can influence the stability and function of the reconstituted protein.
Micelle Molecular Weight	~19 kDa[5]	The small micelle size of DPC makes it suitable for applications like NMR spectroscopy.[6]

Q2: My DPC solution appears cloudy. Is it still usable?

A2: A cloudy DPC solution may indicate that the detergent has gone below its Krafft temperature, causing it to come out of solution, or that there is microbial contamination. Gently

warm the solution to see if it clarifies. If it does not, or if you suspect contamination, it is best to prepare a fresh solution.

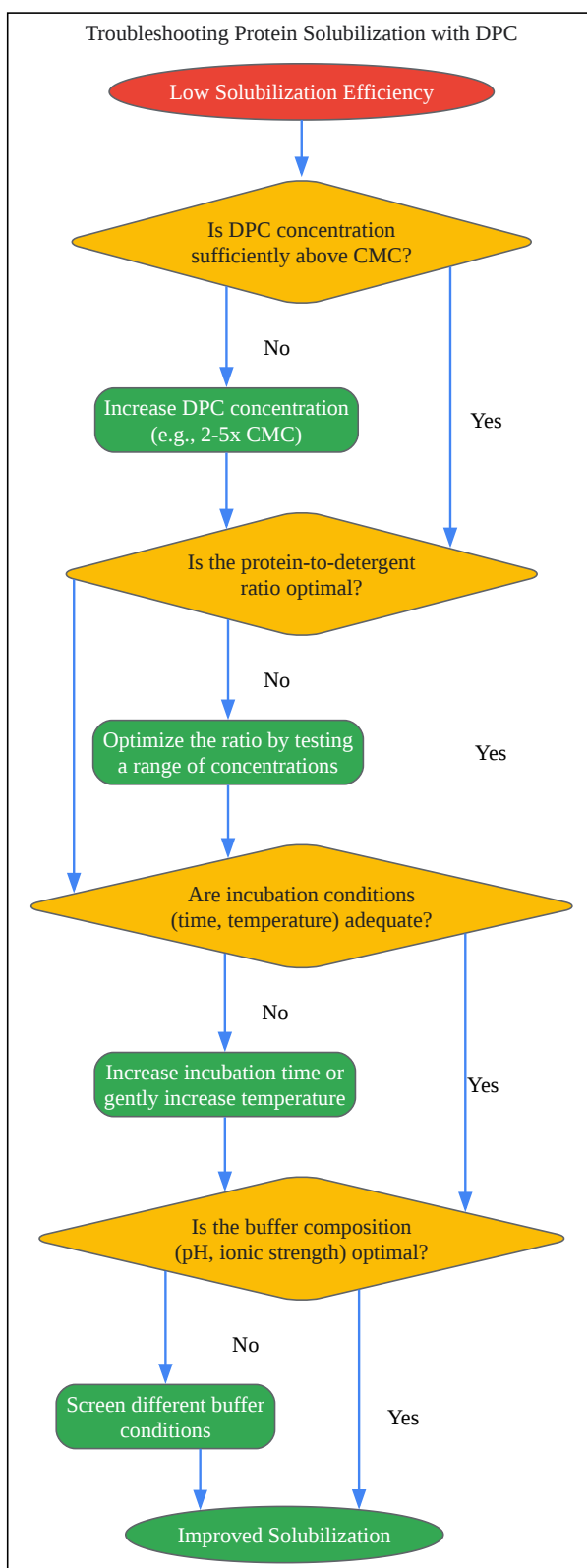
Q3: How should I prepare and store my DPC stock solution?

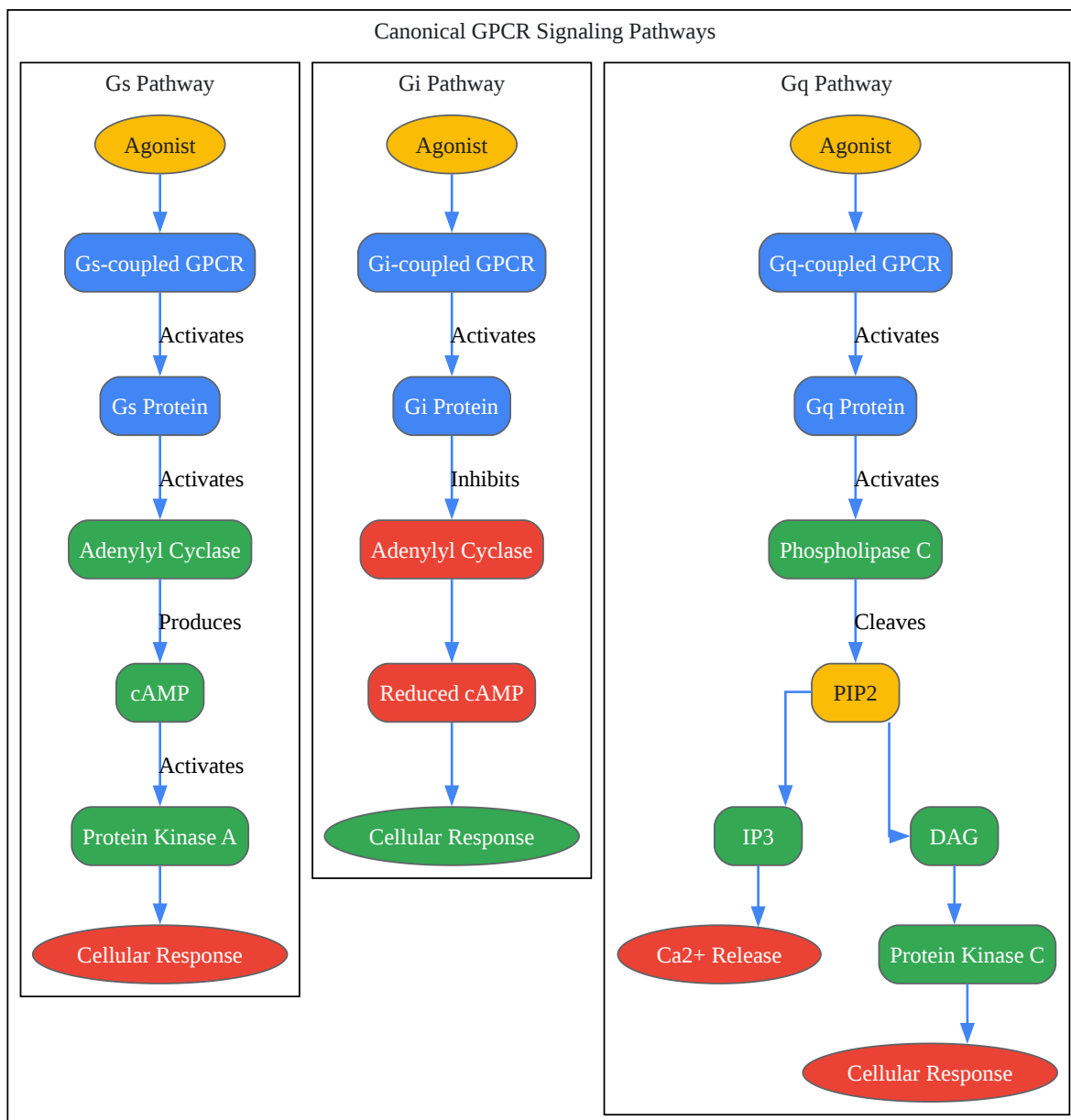
A3: DPC is typically prepared as a concentrated stock solution (e.g., 10% w/v) in high-purity water or a buffer compatible with your experiment. To aid dissolution, gentle warming and vortexing may be necessary. Store the stock solution at 4°C for short-term use or in aliquots at -20°C for long-term storage to prevent repeated freeze-thaw cycles.

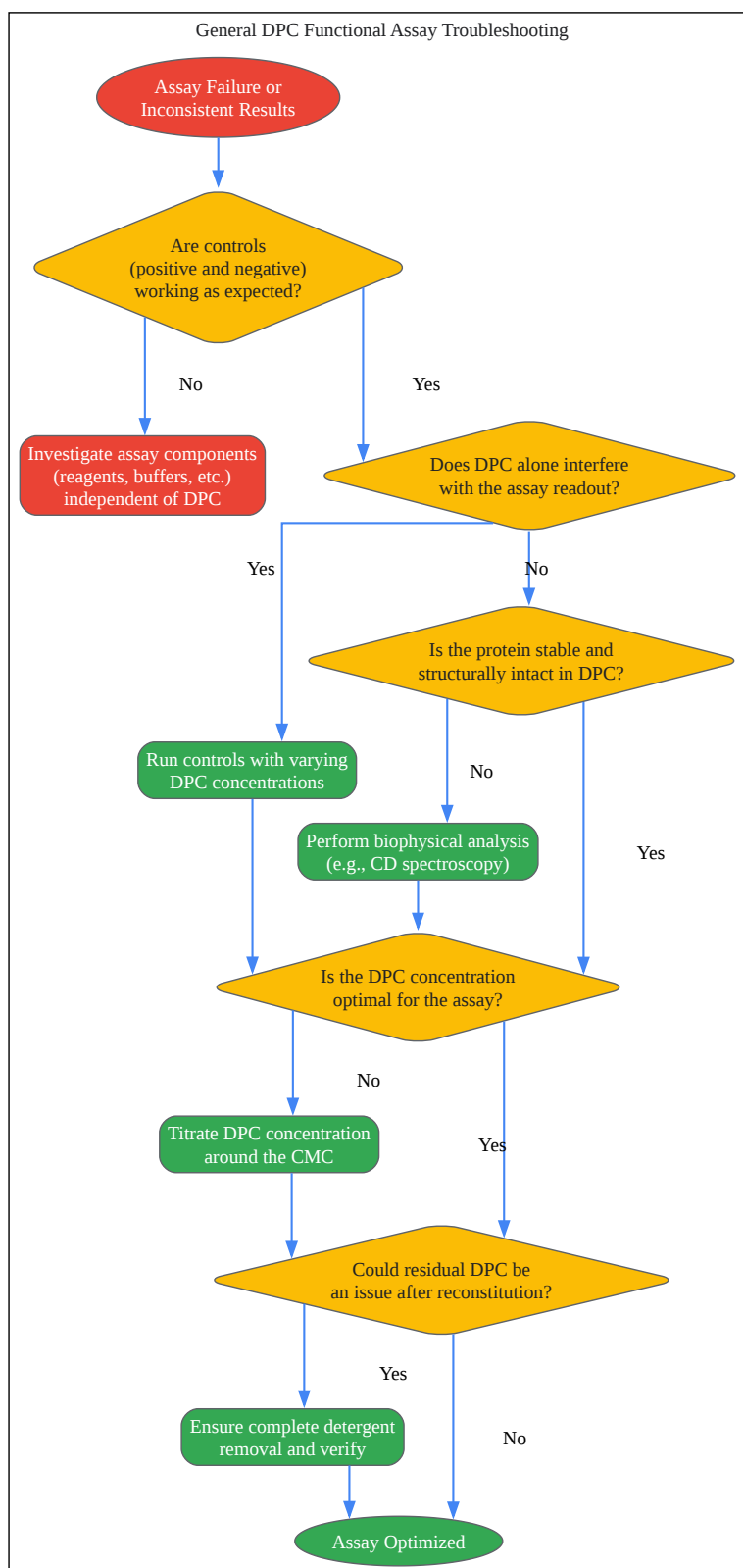
Section 2: Protein Solubilization and Stability

Q1: My membrane protein is not efficiently solubilized by DPC. What can I do?

A1: Inefficient solubilization can be due to several factors. Here's a troubleshooting workflow:







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